

Troubleshooting spodumene flotation circuits for improved recovery

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Compound of Interest

Compound Name: *Spodumene (AlLi(SiO₃)₂)*

Cat. No.: *B081067*

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Technical Support Center: Spodumene Flotation Circuits

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing spodumene flotation circuits for improved recovery.

Frequently Asked Questions (FAQs)

Q1: What are the most common causes of low spodumene recovery in flotation?

Low spodumene recovery can be attributed to several factors:

- **Presence of Slimes:** Fine particles, or slimes (typically below 20 µm), can coat the surface of spodumene, preventing collector adsorption and hindering bubble-particle attachment. This increases reagent consumption and reduces selectivity.^{[1][2]} Desliming the pulp before flotation is a crucial step to mitigate this issue.^{[2][3]}
- **Inadequate pH Control:** The pH of the pulp is a critical parameter that influences the surface charge of spodumene and the effectiveness of reagents. The optimal pH for spodumene flotation is typically in the alkaline range, often between 7.5 and 10.^{[1][4][5][6]}
- **Incorrect Reagent Scheme:** The choice and dosage of collectors, frothers, activators, and depressants are vital. Using an inappropriate collector or an incorrect dosage can lead to

poor spodumene hydrophobicity and, consequently, low recovery.[5][7][8]

- Interference from Gangue Minerals: Minerals such as quartz, feldspar, and mica often have similar surface properties to spodumene, leading to poor selectivity.[2][9][10] The presence of iron-containing minerals can also negatively impact the process.[2]
- Improper Liberation: If the spodumene is not sufficiently liberated from the gangue minerals during the grinding stage, it cannot be effectively separated by flotation.

Q2: How does pH affect spodumene flotation and what is the optimal range?

The pH of the flotation pulp significantly impacts the surface chemistry of spodumene and the ionization of fatty acid collectors. The optimal flotation performance for spodumene is generally achieved in a slightly alkaline environment.[5] Research indicates that a pH range of 7.5 to 9.8 is optimal for achieving high recovery.[1][4] One study found the best performance at a pH of 10.[6][11] Conditioning the pulp with sodium hydroxide (NaOH) to increase alkalinity has been shown to improve spodumene recovery.[8] However, using sodium carbonate (Na₂CO₃) as a pH regulator can have a negative effect on recovery.[6][11]

Q3: What is the role of desliming in improving spodumene recovery?

Desliming is the process of removing very fine particles (slimes) from the ore slurry before flotation. This is a critical step for several reasons:

- Reduced Reagent Consumption: Slimes have a large surface area and can adsorb a significant amount of flotation reagents, making them unavailable for the target mineral, spodumene.[2]
- Improved Selectivity: Slime coatings on spodumene particles can mask their surface, preventing the collector from adsorbing and rendering them hydrophilic.[2][12] This leads to poor attachment to air bubbles and consequently, poor recovery.
- Enhanced Froth Stability: The presence of excessive fines can negatively affect froth stability and mobility, hindering the separation process.

Strengthening the stirring in the mixing tank before flotation can help disperse the sludge and improve the selectivity of the reagents.[12]

Q4: Which collectors are most effective for spodumene flotation?

Anionic collectors, particularly fatty acids and their soaps, are widely used for spodumene flotation.

- Oleic acid and its soaps (like sodium oleate) are the most common collectors.[5][7] They effectively adsorb onto the spodumene surface, making it hydrophobic.
- Mixed Anionic/Cationic Collectors: A mixture of oleic acid and a cationic collector like dodecylamine has been shown to improve both selectivity and collectability.[13] This combination can be particularly effective in mitigating the negative effects of feldspar slime. [14][15]
- Amine collectors (e.g., dodecylamine) are typically used in reverse flotation where the gangue minerals are floated off, leaving the spodumene in the tailings.[6][7]

The choice of collector and its dosage should be optimized based on the specific ore characteristics.[16]

Q5: How can I address issues with gangue minerals like feldspar and quartz impacting selectivity?

The similar surface properties of spodumene, feldspar, and quartz make their separation challenging.[9][10] The following strategies can be employed:

- Use of Depressants: Depressants are reagents that selectively inhibit the flotation of gangue minerals.
 - Sodium silicate (water glass) is a common depressant for quartz and feldspar.[7][17]
 - Starch and dextrin can be used to depress spodumene in reverse flotation circuits.[3][17]
- pH Control: Maintaining the optimal pH can enhance the differential surface charge between spodumene and gangue minerals, aiding in selective collector adsorption.
- Reverse Flotation: In this process, a cationic collector is used to float the silicate gangue minerals, while spodumene is depressed.[3] This can be an effective strategy when the

gangue content is low.

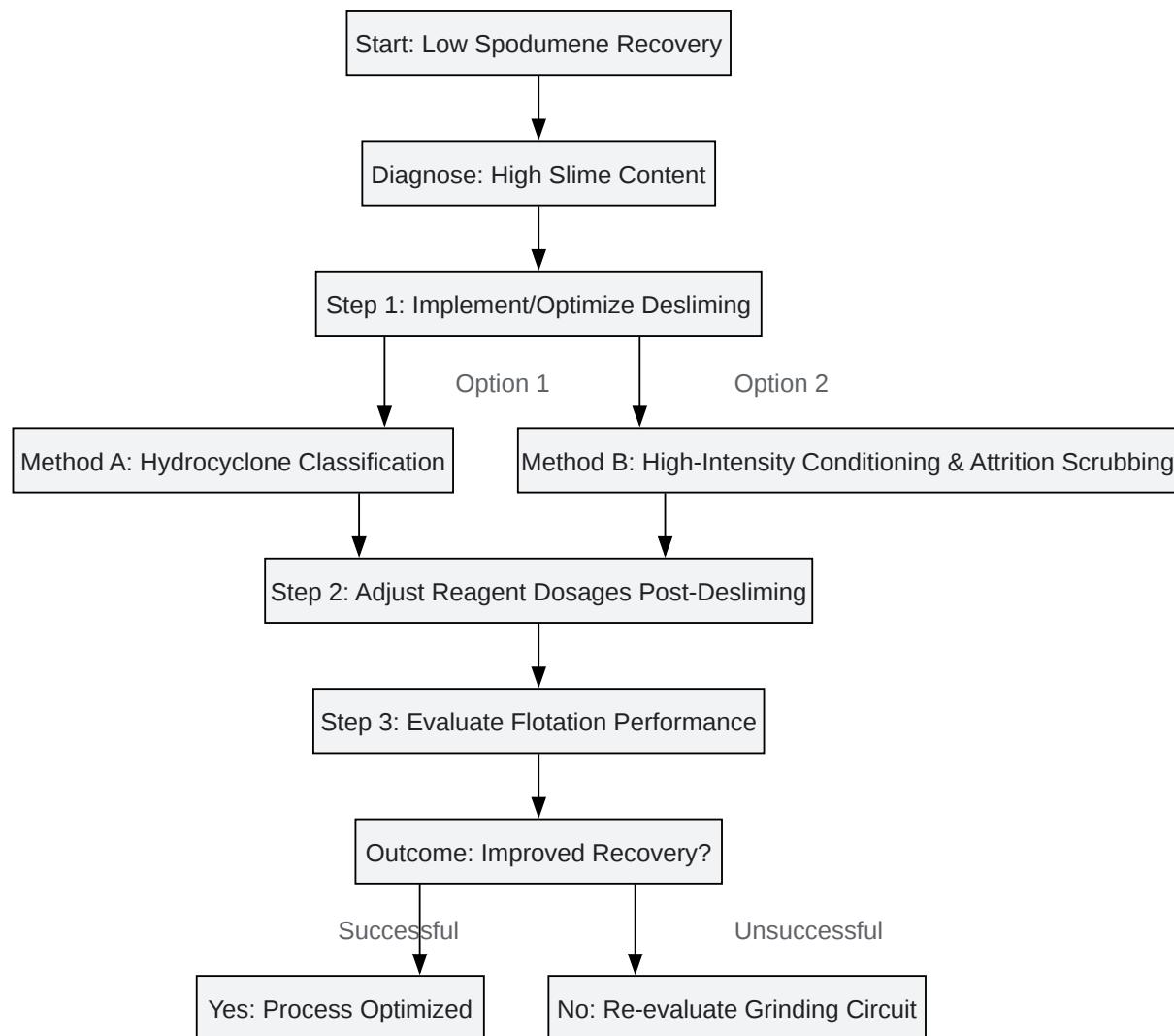
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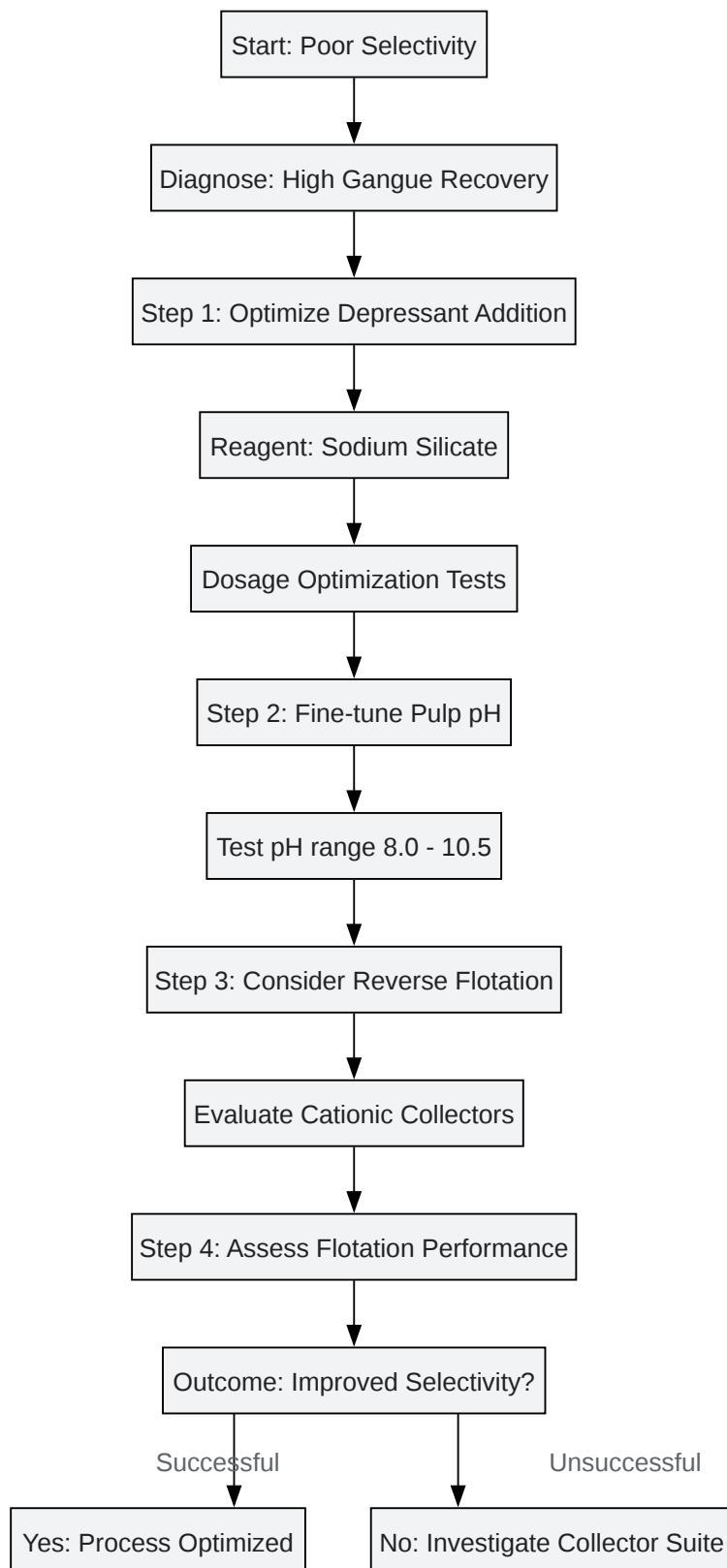
Issue 1: Low Spodumene Recovery with High Slime Content

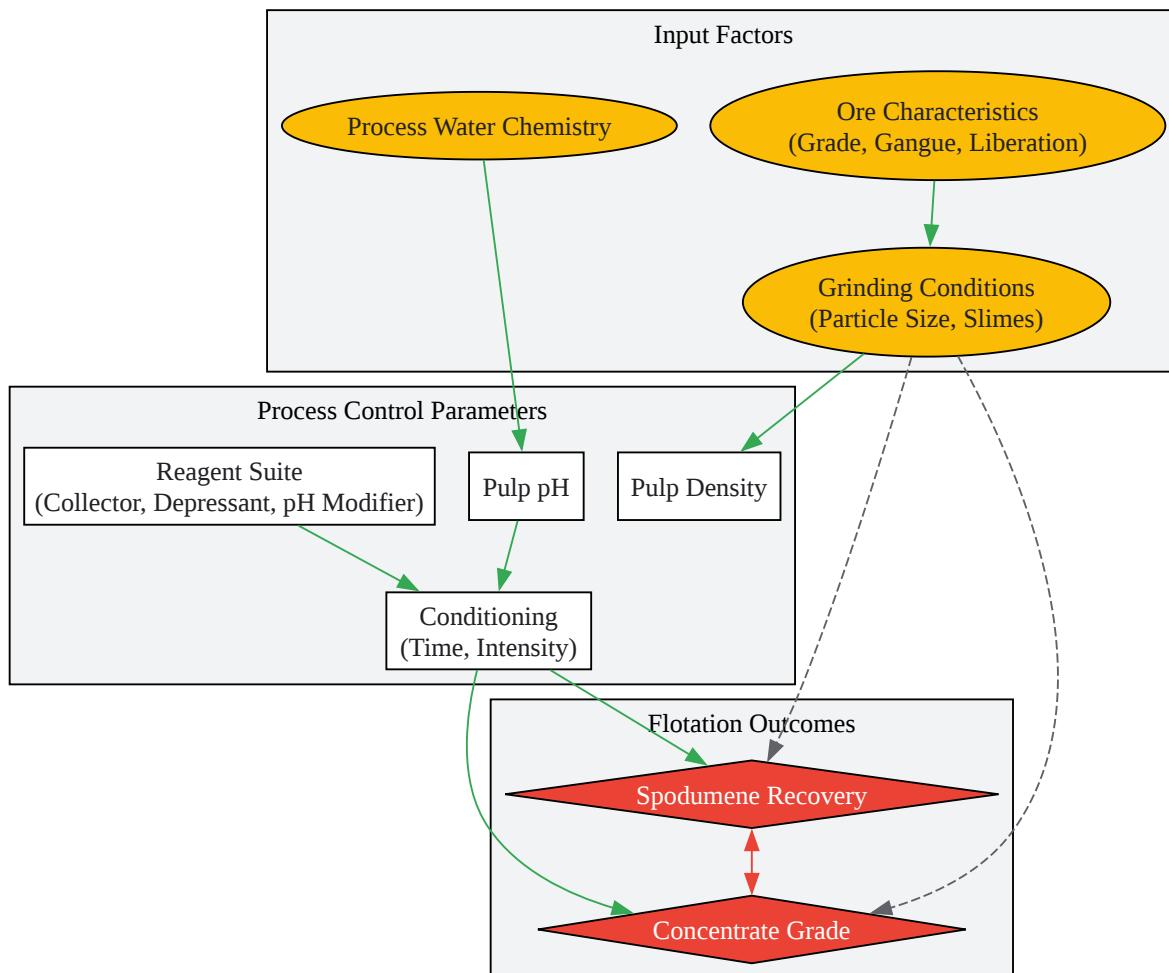
Symptoms:

- Poor froth formation and stability.
- High reagent consumption.
- Low concentrate grade and recovery.
- Visual inspection of the pulp reveals a high proportion of very fine particles.

Troubleshooting Workflow:





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